

# Technical Guide: Physicochemical Properties of 4-Amino-N,N-dimethylbenzenesulfonamide

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## Compound of Interest

Compound Name:	4-Amino-N,N-dimethylbenzenesulfonamide
Cat. No.:	B159138

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This document provides a concise overview of the core physicochemical properties of **4-Amino-N,N-dimethylbenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development.

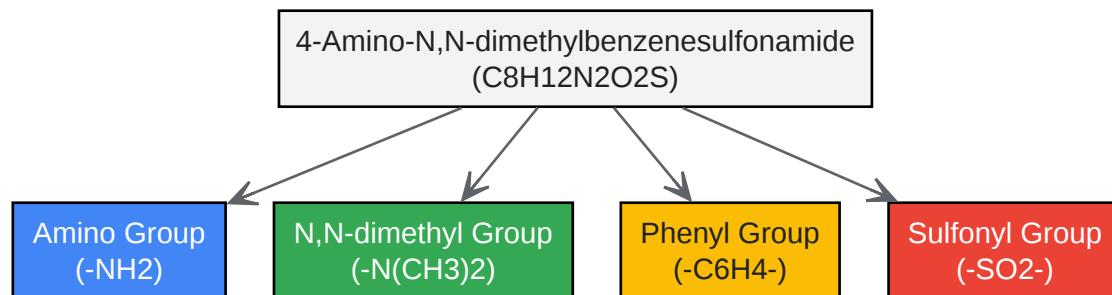
## Core Molecular Data

**4-Amino-N,N-dimethylbenzenesulfonamide** is a chemical compound with the empirical formula C8H12N2O2S.[\[1\]](#)[\[2\]](#) Its molecular weight is 200.26 g/mol .[\[1\]](#)[\[3\]](#) These fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C8H12N2O2S <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.26 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1709-59-7 <a href="#">[1]</a>

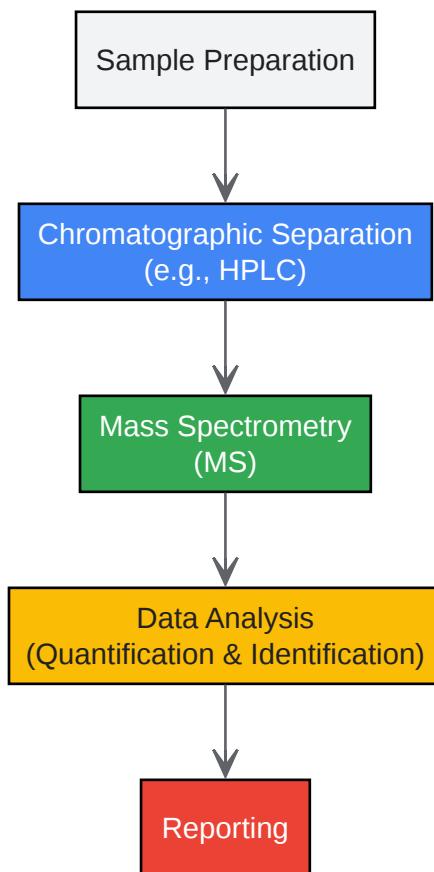
## Structural and Workflow Diagrams

To facilitate a deeper understanding, the following diagrams illustrate the molecular composition and a general experimental workflow for the analysis of this compound.



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Caption: Molecular components of **4-Amino-N,N-dimethylbenzenesulfonamide**.



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Caption: A general experimental workflow for compound analysis.

## Experimental Protocols

While specific experimental details can vary, a general protocol for the analysis of **4-Amino-N,N-dimethylbenzenesulfonamide** using High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is outlined below.

**Objective:** To quantify and confirm the identity of **4-Amino-N,N-dimethylbenzenesulfonamide** in a given sample.

**Methodology:**

- Standard Preparation:
  - Prepare a stock solution of **4-Amino-N,N-dimethylbenzenesulfonamide** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
  - Perform serial dilutions to create a series of calibration standards with known concentrations.
- Sample Preparation:
  - Depending on the matrix (e.g., plasma, tissue), an appropriate extraction method such as protein precipitation, liquid-liquid extraction, or solid-phase extraction should be employed to isolate the analyte.
  - The final extract should be reconstituted in the mobile phase.
- Chromatographic Conditions (HPLC):
  - Column: A C18 reverse-phase column is typically suitable.
  - Mobile Phase: A gradient of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile with 0.1% formic acid).
  - Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
  - Injection Volume: 5-10 µL.
- Mass Spectrometry Conditions (MS):

- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally effective for this compound.
- Detection Mode: Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Precursor and product ions would need to be optimized by infusing a standard solution.

- Data Analysis:
  - Generate a calibration curve by plotting the peak area of the calibration standards against their concentrations.
  - Quantify the amount of **4-Amino-N,N-dimethylbenzenesulfonamide** in the samples by interpolating their peak areas from the calibration curve.
  - Confirm the identity of the analyte by comparing its retention time and mass spectrum to that of a reference standard.

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## References

- 1. 4-amino-N,N-dimethyl-benzenesulfonamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-amino-N,N-dimethyl-benzenesulfonamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Amino-N-methylbenzenemethanesulfonamide | C8H12N2O2S | CID 2778131 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Amino-N,N-dimethylbenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159138#4-amino-n-n-dimethylbenzenesulfonamide-molecular-weight-and-formula>]

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